

Physical Characterization and Synthetic Profiling of 5-Arylindolines

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Compound of Interest

Compound Name: 5-(2-fluorophenyl)-2,3-dihydro-1H-indole

CAS No.: 893735-25-6

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Technical Guide for Medicinal Chemists & Process Scientists

Executive Summary: The Indoline vs. Indole Paradigm

5-Arylindolines (5-aryl-2,3-dihydro-1H-indoles) represent a reduced congener of the 5-arylindole scaffold. While indoles are planar, aromatic, and typically crystalline solids, the indoline core introduces a critical conformational shift. The saturation at the C2 and C3 positions breaks the planarity of the pyrrole ring, resulting in a "puckered" conformation.

Key Physical Consequence: This loss of planarity significantly reduces intermolecular

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stacking energy. Consequently, simple 5-arylindolines are frequently oils or low-melting solids in their free base form, unlike their highly crystalline indole or isatin (indoline-2,3-dione) counterparts. Stable isolation often requires conversion to hydrochloride or oxalate salts.

Physical Characteristics & Melting Point Trends[1] [2][3]

Comparative Melting Point Analysis

The melting point (MP) of 5-arylindolines is heavily influenced by the oxidation state of the heterocyclic core and the nature of the aryl substituent.[1]

Compound Class	Core Structure	Physical State (Free Base)	Typical MP Range (°C)	Lattice Driver
5-Arylindoline	2,3-Dihydroindole	Oil / Low-Melting Solid	< 60°C (often oil)	Weak (Non-planar, flexible)
5-Arylindole	Indole	Crystalline Solid	100 – 190°C	Strong (π-π stacking)
5-Arylisatin	Indoline-2,3-dione	High-Melting Solid	240 – 260°C	Strong (H-bond network)

Specific Data Points (Substituted Analogs)

While the parent 5-phenylindoline is often isolated as an oil, introducing polar functional groups or carbonyls (isatins) dramatically raises the MP.[1]

- 5-Phenylindoline-2,3-dione (Isatin derivative): 250.3 – 250.4 °C [1]
- 1-Methyl-5-phenylindoline-2,3-dione: 182 – 184 °C [1]
- 1-Phenylindole (Isomer reference): 60 – 62 °C [1]
- 2-Phenylindole (Isomer reference): 188 – 190 °C [1]

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Field Note: If your synthesized 5-arylindoline free base remains an oil, do not assume impurity. This is characteristic. Proceed immediately to salt formation (Section 4.[1]2) for characterization.

[2][1][3]

Solubility & Lipophilicity (LogP)

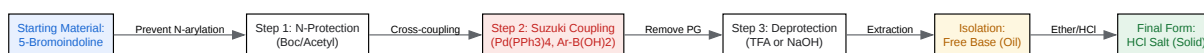
- Lipophilicity: 5-arylindolines are highly lipophilic ($\text{LogP} > 3$.^{[1]5}) due to the biaryl character.^[1]
- Solubility:
 - Free Base: Insoluble in water; soluble in DCM, EtOAc, MeOH, DMSO.
 - Salts (HCl/Oxalate): Moderate water solubility; soluble in MeOH/Water mixtures.

Synthetic Pathways & Structural Logic^[4]

The synthesis of 5-arylindolines typically follows two major routes: Reduction of 5-arylindoles or Suzuki-Miyaura Cross-Coupling of 5-bromoindoline. The Suzuki route is preferred for library generation due to the modularity of aryl boronic acids.

Pathway Logic Visualization

The following diagram illustrates the critical decision points in synthesizing and isolating these compounds.



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Figure 1: Optimized synthetic workflow for 5-arylindolines, emphasizing the protection strategy to avoid side reactions.

Experimental Protocols

Synthesis via Suzuki Coupling (General Protocol)

Based on verified methodologies for indoline scaffolds .[\[1\]](#)

Reagents:

- 5-Bromo-N-Boc-indoline (1.0 equiv)[\[1\]](#)
- Arylboronic acid (1.2 – 1.5 equiv)[\[1\]](#)
- Pd(PPh₃)₄ (5-10 mol%) or Pd(dppf)Cl₂[\[1\]](#)
- Base: K₂CO₃ (2.0 M aq) or Cs₂CO₃[\[1\]](#)
- Solvent: Toluene/Ethanol (1:[\[2\]](#)[\[1\]](#)[\[3\]](#)1) or Dioxane/Water (4:1)[\[1\]](#)

Procedure:

- Degassing: Charge the reaction vessel with solvent and base. Sparge with Argon for 15 minutes (Critical: Indolines are oxidation-sensitive).[\[1\]](#)
- Addition: Add the 5-bromoindoline, arylboronic acid, and Pd catalyst under positive Argon pressure.
- Reflux: Heat to 90–100°C for 4–12 hours. Monitor by TLC/LC-MS.
- Workup: Cool to RT, filter through Celite, dilute with EtOAc, and wash with brine. Dry over Na₂SO₄.
- Deprotection (if N-Boc): Treat crude with TFA/DCM (1:4) at 0°C -> RT for 2 hours. Quench with sat. NaHCO₃.

Salt Formation for Melting Point Determination

Since the free base is likely an oil:

- Dissolve the purified free base (100 mg) in minimal anhydrous diethyl ether (2 mL).

- Add 2M HCl in ether (dropwise) until precipitation ceases.
- Filter the white/off-white solid.
- Recrystallize from MeOH/Et₂O if necessary.
- Result: A sharp-melting crystalline solid suitable for characterization.

Applications in Drug Discovery

5-Arylindolines serve as privileged substructures in several therapeutic areas:

- 5-HT₆ Receptor Antagonists: The 5-aryl group provides lipophilic bulk necessary for binding in the GPCR pocket, while the indoline nitrogen serves as a hydrogen bond donor [.\[1\]](#)
- Antimicrobial Peptide Mimics: Biphenyl-glyoxamide derivatives (based on the 5-phenylisatin core) have shown potency against *S. aureus* (MRSA) by disrupting bacterial membranes [.\[1\]](#)
- Kinase Inhibitors: The scaffold is used to orient aryl rings in specific vectors to target ATP binding sites (e.g., VEGFR, Aurora kinase).

References

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